

Operational Guide: Safe Disposal of Fmoc-2,3-dehydro-Phe-OH

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Compound of Interest

Compound Name: *Fmoc-2,3-dehydrophe-oh*

CAS No.: 198546-17-7

Cat. No.: B1463601

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Executive Summary & Hazard Profile

Fmoc-2,3-dehydro-Phe-OH (Fmoc- Δ Phe-OH) is a modified amino acid derivative used primarily in peptide synthesis to introduce conformational constraints. Unlike standard Fmoc-amino acids, the α,β -unsaturation (double bond) in the side chain confers unique chemical reactivity.

The "Dehydro" Difference (Scientific Context)

While standard Fmoc-Phe-OH is generally chemically inert, the 2,3-dehydro functionality creates a Michael acceptor.

- Mechanism: The double bond conjugated with the carbonyl group is electrophilic.
- Risk: It can potentially react with biological nucleophiles (e.g., thiol groups in cysteine residues of proteins) via Michael addition.
- Operational Implication: While often classified similarly to standard irritants, this compound should be handled with heightened precautions regarding skin contact and sensitization.

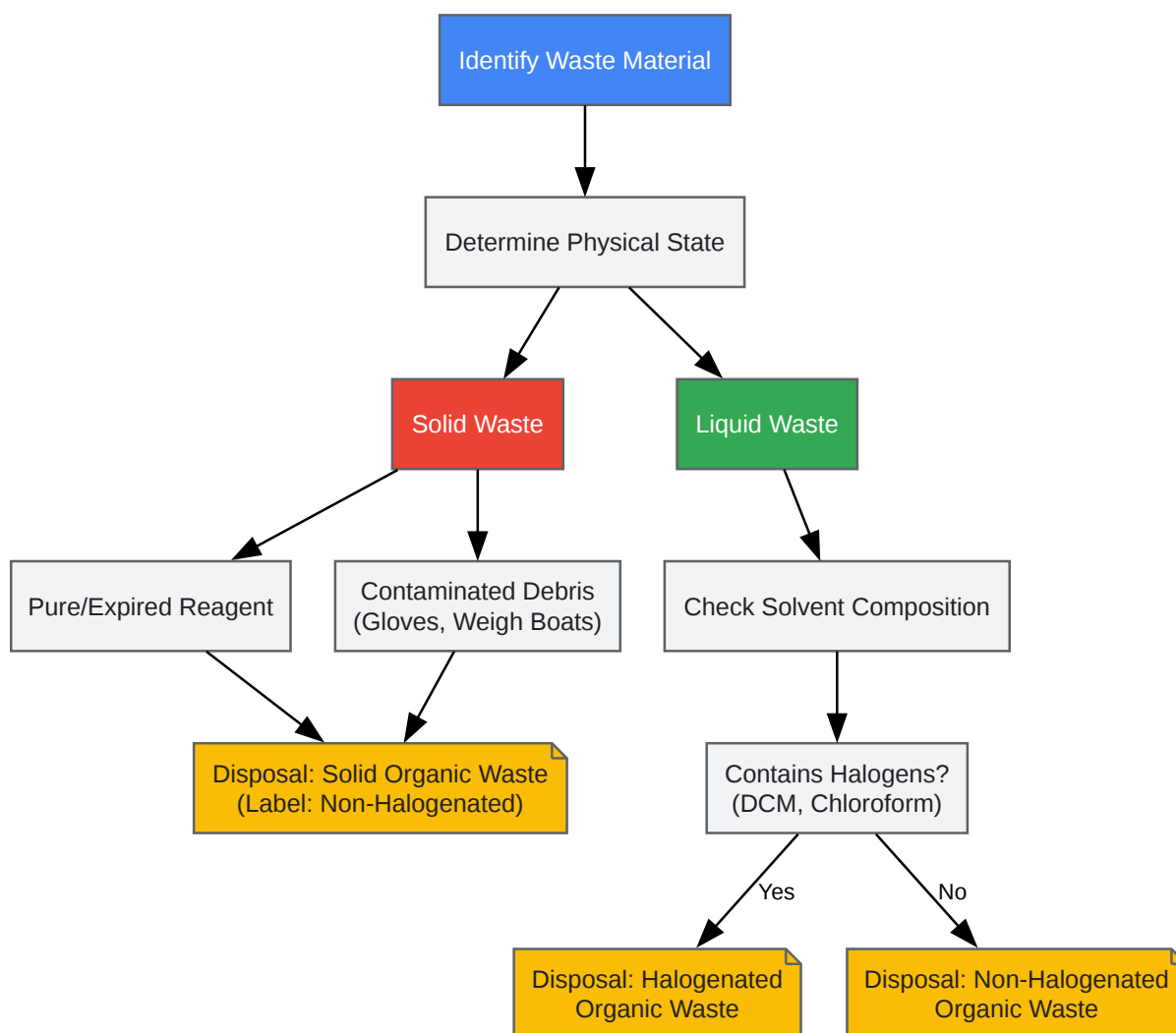
compared to saturated analogs.

Hazard Data Table

Parameter	Specification	Operational Impact
Physical State	Solid (Powder/Crystal)	Particulate inhalation risk; requires N95 or fume hood.
GHS Classification	Skin/Eye Irritant (Cat 2)	Standard PPE (Nitrile gloves, safety glasses) required.
Reactivity	Light Sensitive; Michael Acceptor	Store away from strong nucleophiles and oxidizers.
RCRA Status	Non-Listed (unless mixed)	Dispose as "Non-Halogenated Organic Waste." ^{[1][2]}

Pre-Disposal Assessment Workflow

Before disposing of any material, you must characterize the waste stream to ensure regulatory compliance (EPA/RCRA in the US, REACH in EU).



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Figure 1: Decision matrix for segregating Fmoc-2,3-dehydro-Phe-OH waste streams. This logic prevents costly cross-contamination of halogenated and non-halogenated streams.

Detailed Disposal Protocols

Protocol A: Solid Waste (Expired Reagent or Excess Powder)

Why this matters: Solid organics can clog plumbing and persist in the environment. The bulky Fmoc group is toxic to aquatic life and must never be flushed.

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar.
- Labeling: Apply a hazardous waste label.
 - Chemical Name: "Solid Waste: Fmoc-2,3-dehydro-Phe-OH"
 - Hazard Checkbox: "Irritant"[\[3\]](#)
 - Constituents: 100% Organic Solid.
- Transfer:
 - Perform transfer inside a chemical fume hood to prevent dust inhalation.
 - Do not mix with oxidizers (e.g., nitrates, perchlorates) as the Fmoc moiety is combustible.
- Sealing: Cap tightly. Wipe the exterior with a damp paper towel (dispose of towel as solid waste) to ensure no residue remains on the threads.

Protocol B: Liquid Waste (Reaction Mixtures & HPLC Effluent)

Why this matters: In peptide synthesis, this compound is often dissolved in DMF (Dimethylformamide) or NMP.[\[4\]](#) If DCM (Dichloromethane) was used for extraction, the waste stream changes classification.

- Scenario 1: Dissolved in DMF/MeOH/Acetonitrile (No Halogens)
 - Action: Pour into the Non-Halogenated Organic waste carboy.
 - Causality: Halogenated disposal is significantly more expensive (requires higher temperature incineration). Keeping streams separate reduces facility costs.[\[5\]](#)
- Scenario 2: Dissolved in DCM/Chloroform
 - Action: Pour into the Halogenated Organic waste carboy.

- Critical Rule: Even 1% halogenated solvent content reclassifies the entire container as halogenated.

Protocol C: Contaminated Debris (Sharps & Consumables)

- Sharps (Needles/Glass): If contaminated with Fmoc-2,3-dehydro-Phe-OH, place in a rigid biohazard/sharps container labeled "Chemically Contaminated Sharps."
- Soft Debris (Gloves/Wipes): Collect in a clear heavy-duty bag. Label as "Solid Debris: Organic Contamination." Do not place in regular trash.

Emergency Spill Response (Spill < 50g)

If the powder is spilled outside the fume hood, follow this containment procedure to prevent aerosolization.



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Figure 2: Linear workflow for dry spill cleanup. The use of damp towels (Step 3) is critical to prevent the inhalation of the Michael acceptor dust.

Decontamination Solution: After removing the solid, wipe the surface with Acetone or Ethanol (to solubilize the organic Fmoc residue), followed by a soap and water wash. The Fmoc group is highly lipophilic and will not be removed by water alone.

Regulatory & Compliance Notes

- US EPA (RCRA): This compound is generally not a P-listed or U-listed waste. It falls under "Characteristic Waste" if ignitable (in solvent) or is simply classified as "Non-regulated Chemical Waste" requiring incineration.
- Incineration Requirement: Due to the nitrogen content and aromatic rings, the preferred disposal method is high-temperature incineration with flue gas scrubbing (to handle NOx

emissions).

- Drain Disposal: STRICTLY PROHIBITED. The compound is likely toxic to aquatic organisms due to the Fmoc group (long-term adverse effects).

References

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